

Dicyclohexyl Azelate vs. Phthalate Plasticizers: A Performance Comparison for Scientific Applications

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Compound of Interest

Compound Name: *Dicyclohexyl azelate*

Cat. No.: *B15342583*

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In the realm of polymer science and drug formulation, the choice of plasticizer is critical to achieving desired material properties, from flexibility in medical tubing to controlled release in transdermal patches. For decades, phthalate esters, particularly Di(2-ethylhexyl) phthalate (DEHP), have been the industry standard. However, mounting concerns over their potential health risks, including endocrine disruption, have spurred the search for safer alternatives. Among these, dicarboxylate-based plasticizers like **dicyclohexyl azelate** are gaining attention. This guide provides an objective performance comparison of **dicyclohexyl azelate** and a representative phthalate plasticizer, DEHP, supported by experimental data and detailed methodologies.

While specific quantitative performance data for **dicyclohexyl azelate** is limited in publicly available literature, this guide will utilize data for a structurally similar and well-researched azelate plasticizer, Di(2-ethylhexyl) azelate (D2EHAz), to provide a representative comparison against DEHP. This comparative analysis will focus on key performance indicators crucial for research and development: plasticizing efficiency, migration resistance, and thermal stability.

Performance Data Summary

The following table summarizes the key performance characteristics of D2EHAz as a representative azelate plasticizer and DEHP in a Polyvinyl Chloride (PVC) matrix.

Performance Metric	Di(2-ethylhexyl) azelate (D2EHAz)	Di(2-ethylhexyl) phthalate (DEHP)	Test Method
Plasticizing Efficiency			
Shore A Hardness (1)	80.2	~80-90 (typical)	ASTM D2240
100% Modulus (MPa) (1)	15.7	~12-16 (typical)	ASTM D412
Elongation at Break (%) (1)	350	~250-350 (typical)	ASTM D412
Migration Resistance			
Weight Loss in n- hexane (%) (2)	~10-15	~20-30	ASTM D1239
Thermal Stability			
Onset Decomposition Temp (°C) (1)	~290	~250-300	Thermogravimetric Analysis (TGA)

(1) Data for D2EHAz from a comparative study on azelate and phthalate plasticizers. DEHP data is based on typical industry values. (2) Approximate values based on comparative studies of non-polar solvent extraction.

Experimental Protocols

Detailed methodologies for the key experiments cited above are crucial for reproducibility and accurate comparison.

Plasticizing Efficiency Determination (ASTM D2240 & ASTM D412)

Objective: To quantify the effect of the plasticizer on the hardness and tensile properties of the polymer.

Methodology:

- **Sample Preparation:** PVC formulations containing a specified concentration (e.g., 50 phr - parts per hundred of resin) of the plasticizer (**dicyclohexyl azelate** or DEHP) are prepared by milling and compression molding into sheets of a defined thickness.
- **Hardness Measurement (ASTM D2240):** A Shore A durometer is used to measure the indentation hardness of the plasticized PVC sheets. The indenter is pressed into the material, and the hardness is read directly from the dial. Measurements are taken at multiple points on the sample to ensure accuracy.
- **Tensile Testing (ASTM D412):** Dog-bone shaped specimens are cut from the plasticized PVC sheets. These specimens are then subjected to tensile stress in a universal testing machine at a constant rate of extension. The stress at 100% elongation (100% modulus) and the elongation at the point of failure (elongation at break) are recorded.

Migration Resistance Test (ASTM D1239 - Modified)

Objective: To determine the amount of plasticizer that leaches from the PVC matrix when in contact with a solvent.

Methodology:

- **Sample Preparation:** Circular discs of a specified diameter and thickness are cut from the plasticized PVC sheets.
- **Initial Weighing:** The initial weight of each disc is accurately recorded.
- **Solvent Immersion:** The PVC discs are immersed in a non-polar solvent, such as n-hexane, at a controlled temperature (e.g., 25°C) for a specified duration (e.g., 24 hours).
- **Final Weighing:** After the immersion period, the discs are removed, carefully dried to remove residual solvent, and reweighed.
- **Calculation:** The percentage of weight loss is calculated, which corresponds to the amount of plasticizer that has migrated into the solvent.

Thermal Stability Assessment (Thermogravimetric Analysis - TGA)

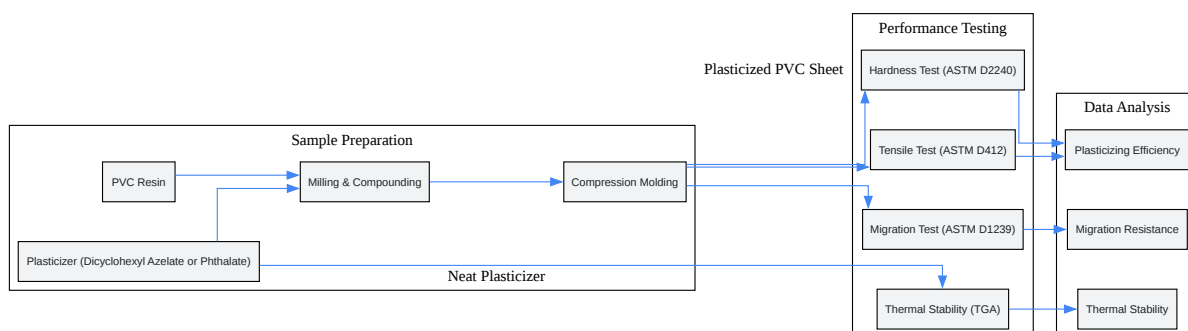
Objective: To evaluate the thermal stability of the plasticizer by determining its decomposition temperature.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of the neat plasticizer is placed in a TGA crucible.
- **Heating Program:** The sample is heated in a controlled atmosphere (typically nitrogen) at a constant heating rate (e.g., 10°C/min) over a specified temperature range.
- **Data Acquisition:** The TGA instrument continuously measures the weight of the sample as a function of temperature.
- **Analysis:** The resulting TGA curve (weight vs. temperature) is analyzed to determine the onset temperature of decomposition, which is the temperature at which significant weight loss begins.

Visualization of Experimental Workflow and Signaling Pathway

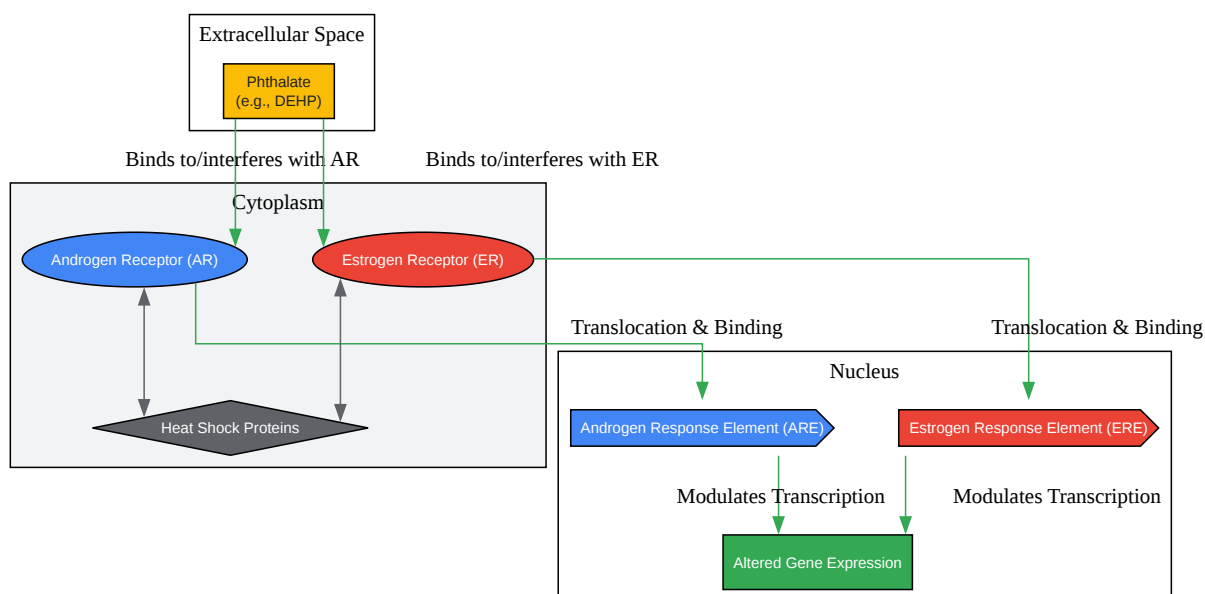
To further elucidate the experimental process and the biological context of phthalate toxicity, the following diagrams are provided.



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Caption: Experimental workflow for comparing plasticizer performance.

Phthalates, particularly DEHP, have been identified as endocrine-disrupting chemicals that can interfere with the body's hormonal systems. One of the primary mechanisms of action is through the disruption of androgen and estrogen signaling pathways.



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Caption: Phthalate interference with hormone signaling pathways.

Conclusion

The selection of a plasticizer is a critical decision in the development of polymeric materials for scientific and medical applications. While phthalates like DEHP have a long history of use and offer good performance, the growing body of evidence regarding their potential health risks necessitates the evaluation of alternatives. Azelate plasticizers, represented here by D2EHAz, demonstrate comparable plasticizing efficiency and thermal stability to DEHP, with the significant advantage of improved migration resistance. This suggests that **dicyclohexyl azelate** and other azelates could be viable, safer alternatives in applications where minimizing

plasticizer leaching is paramount. Further research providing direct quantitative data for **dicyclohexyl azelate** is warranted to solidify these conclusions. The detailed experimental protocols provided herein offer a framework for such comparative studies, ensuring robust and reproducible results for the scientific community.

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